

# Dowfax 2A1 CAS number and molecular weight

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## Compound of Interest

Compound Name: Dowfax 2A1

Cat. No.: B1170145

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## In-Depth Technical Guide: DOWFAX™ 2A1

This technical guide provides a comprehensive overview of DOWFAX™ 2A1, an anionic surfactant widely utilized by researchers, scientists, and drug development professionals for its exceptional stability and versatile performance characteristics. This document outlines its core chemical and physical properties, details relevant experimental protocols, and presents a visual workflow for a key application.

### Core Chemical Identifiers

**CAS Number:** The primary CAS number for the active ingredient in DOWFAX™ 2A1 is 119345-04-9[1][2]. This surfactant is chemically described as an alkyldiphenyloxide disulfonate[3][4][5] or, according to its INCI name, Disodium Lauryl Phenyl Ether Disulfonate[1]. It is important to note that commercial solutions of DOWFAX™ 2A1 are aqueous formulations, and therefore, safety data sheets may list additional CAS numbers for other components, such as water (7732-18-5) and sodium sulfate (7757-82-6)[1].

**Molecular Weight:** The molecular structure of DOWFAX™ 2A1, being a commercial surfactant, can exhibit some variability in its alkyl chain. However, a representative molecular formula is cited as  $C_{24}H_{32}Na_2O_9S_2$ , corresponding to a molecular weight of 574.615 g/mol. The manufacturer's technical data sheets do not typically specify a precise molecular weight, likely due to the nature of it being a multicomponent specialty chemical.

### Quantitative Data Summary

The physical and performance properties of DOWFAX™ 2A1 are summarized in the table below. These values are typical but should not be considered as binding specifications[3].

Property	Value	Conditions
Actives Content	45 wt%	In water diluent
Appearance	Amber Liquid	25°C
pH	8.0 - 10.5	10% aqueous solution
Density	1.10 - 1.20 g/mL	25°C
Viscosity	145 cps	25°C
Boiling Point	100 °C (212 °F)	
Freezing Point	4 °C (39 °F)	
Flash Point	None (Closed Cup, ASTM D93)	
Surface Tension	34 dynes/cm	1 wt% actives, pH 7, 25°C
Critical Micelle Concentration (CMC)	0.007 g/100g	In 0.1 M NaCl at 25°C

## Experimental Protocols

DOWFAX™ 2A1 is employed in a variety of laboratory and industrial procedures. Below are detailed methodologies for key experiments involving this surfactant.

### Emulsion Polymerization of Styrene

DOWFAX™ 2A1 serves as a primary emulsifier in emulsion polymerization processes, facilitating the formation of stable polymer latexes[2][3]. The following is a representative protocol for the polymerization of styrene.

Materials:

- Deionized water

- Styrene monomer (purified)
- DOWFAX™ 2A1 solution
- Potassium persulfate (initiator)
- Nitrogen gas
- Isopropanol

Procedure:

- **Reactor Setup:** A reaction kettle is charged with 150 mL of deionized water, a specified amount of DOWFAX™ 2A1 solution to achieve the desired concentration above its CMC, and 37 g of purified styrene[6].
- **Assembly:** The reaction vessel is equipped with a condenser, a mechanical stirrer, and a thermometer to monitor the internal temperature[6]. The entire assembly is placed in a temperature-controlled water bath.
- **Inert Atmosphere:** The reaction mixture is purged with a slow stream of nitrogen gas to remove dissolved oxygen, which can inhibit free-radical polymerization. Continuous stirring is initiated[6].
- **Initiation:** 3 g of potassium persulfate initiator is added to the mixture, and timing of the reaction begins[6].
- **Sampling:** At predetermined time intervals (e.g., every 10 minutes initially, then every 30 minutes), 5 mL samples of the polymer latex are withdrawn using a pipette. The stirring is briefly halted during sample withdrawal[6].
- **Coagulation & Washing:** Each latex sample is discharged into a beaker containing 60 mL of isopropanol to coagulate the polymer. The coagulated polymer is then filtered using a suction pump, washed with deionized water, and dried in an oven[6].
- **Analysis:** The dried polymer samples can be weighed to determine the conversion rate over time. Further characterization (e.g., molecular weight determination via viscometry) can be

performed by dissolving the polymer in a suitable solvent like toluene[6].

## Surface Tension Measurement

The effectiveness of a surfactant is often determined by its ability to lower the surface tension of a liquid.

Methodology (Wilhelmy Plate Method):

- **Solution Preparation:** Prepare a series of dilutions of DOWFAX™ 2A1 in deionized water, with concentrations spanning its critical micelle concentration (CMC).
- **Instrumentation:** Use a tensiometer equipped with a Wilhelmy plate. Ensure the plate is meticulously cleaned (e.g., with a flame or solvent) before each measurement.
- **Measurement:**
  - Raise the sample solution until its surface makes contact with the lower edge of the suspended Wilhelmy plate.
  - The force exerted on the plate due to surface tension is measured by the instrument's microbalance.
  - The surface tension is calculated based on this force and the wetted perimeter of the plate.
- **Data Analysis:** Plot surface tension as a function of surfactant concentration. The point at which the surface tension plateaus is the CMC.

## Determination of Surfactant Concentration

For quality control or experimental monitoring, the concentration of DOWFAX™ 2A1 in a solution can be determined via titration.

Methodology (Methyl Orange Liquid-Liquid Back Titration):

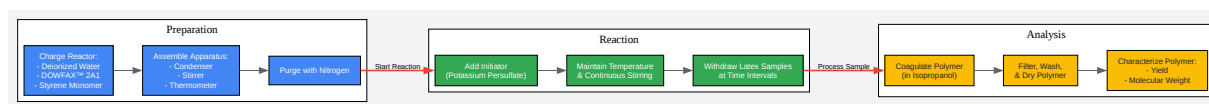
- **Principle:** This method is suitable for determining the concentration of anionic surfactants like DOWFAX™ 2A1, especially where steric hindrance might be a factor[7]. It involves the

formation of a complex between the anionic surfactant and a cationic dye (Methyl Orange), which is then extracted into an organic phase.

- Procedure:
  - An accurately measured aliquot of the DOWFAX™ 2A1 solution is placed into a test tube or vial.
  - A known excess of a standard cationic surfactant solution is added.
  - Methyl Orange indicator is added.
  - An immiscible organic solvent (e.g., chloroform) is added.
  - The mixture is titrated with a standard anionic surfactant solution until a color change in the organic layer indicates the endpoint.
- Calculation: The concentration of DOWFAX™ 2A1 in the original sample is calculated based on the volumes and concentrations of the standard solutions used.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in a typical emulsion polymerization process where DOWFAX™ 2A1 is used as the emulsifier.



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Caption: Workflow for a laboratory-scale emulsion polymerization using DOWFAX™ 2A1.

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